

3-Hydroxy-1,3-diphenylbutan-1-one molecular structure and formula

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Compound of Interest

Compound Name: 3-Hydroxy-1,3-diphenylbutan-1-one

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An In-depth Technical Guide on 3-Hydroxy-1,3-diphenylbutan-1-one

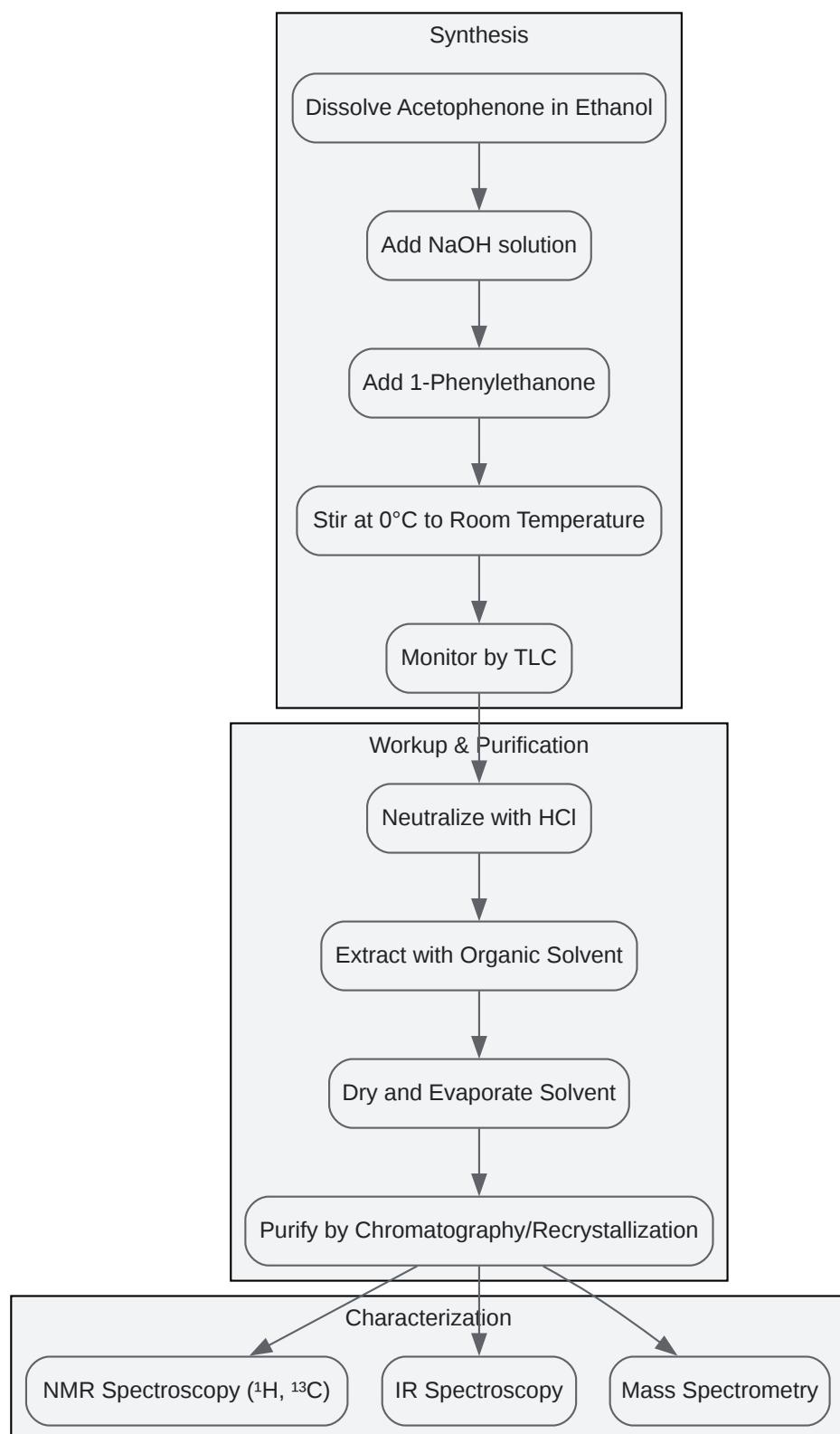
This technical guide provides a comprehensive overview of the molecular structure, formula, and available physicochemical properties of **3-Hydroxy-1,3-diphenylbutan-1-one**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document outlines a general synthetic approach and the requisite analytical techniques for characterization, based on established chemical principles, due to the limited availability of specific experimental data in published literature.

Molecular Identity and Properties

3-Hydroxy-1,3-diphenylbutan-1-one, a β -hydroxy ketone, possesses the molecular formula $C_{16}H_{16}O_2$.^{[1][2]} Its identity is further defined by its IUPAC name, **3-hydroxy-1,3-diphenylbutan-1-one**, and its CAS Registry Number, 6397-70-2.^{[1][2]}

Molecular Structure

The structure of **3-Hydroxy-1,3-diphenylbutan-1-one** consists of a four-carbon butane backbone. A carbonyl group is located at the C1 position, and a hydroxyl group is attached to the C3 position. Additionally, there are two phenyl group substituents, one at the C1 position and another at the C3 position.

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References

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